

Technical Guide: Synthesis and Characterization of 3'-(3-Fluorophenyl) Ezetimibe

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Compound of Interest

Compound Name: 3'-(3-Fluorophenyl) Ezetimibe

Cat. No.: B1160982

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Executive Summary

This guide details the synthesis, structural characterization, and impurity profiling of **3'-(3-Fluorophenyl) Ezetimibe**, a critical structural analog and process impurity of the cholesterol absorption inhibitor Ezetimibe. While standard Ezetimibe contains two 4-fluorophenyl moieties (at the N1 position and the C3-propyl side chain), the "3'-(3-Fluorophenyl)" designation—often referenced in impurity standards catalogs (e.g., Simson Pharma Impurity 12)—typically refers to the analog where the phenyl ring on the C3 side chain bears a fluorine at the meta (3) position. Depending on the specific impurity profile, this modification may also extend to the N1-phenyl ring, resulting in a bis-3-fluorophenyl analog.

This document focuses on the synthesis of the Bis-3-fluorophenyl variant ((3R,4S)-1-(3-fluorophenyl)-3-[(3S)-3-(3-fluorophenyl)-3-hydroxypropyl]-4-(4-hydroxyphenyl)azetidin-2-one), utilizing the asymmetric Evans auxiliary route. This modular approach allows for the selective introduction of 3-fluorophenyl groups at either the N1 or C3' positions, making it applicable for synthesizing both the mono- and bis-analogs for Structure-Activity Relationship (SAR) studies or impurity qualification.

Chemical Identity & Target Structure[1][2][3][4][5][6]

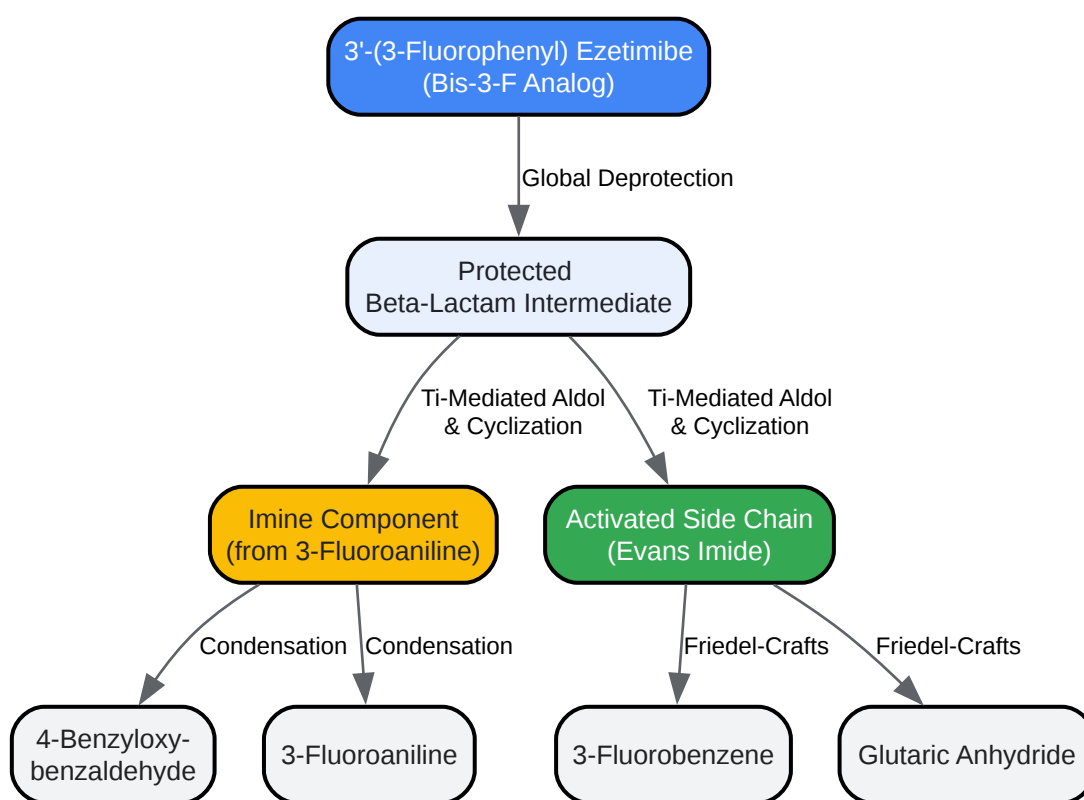
Parameter	Specification
Common Name	3'-(3-Fluorophenyl) Ezetimibe (Bis-3-fluoro analog)
IUPAC Name	(3R,4S)-1-(3-fluorophenyl)-3-[(3S)-3-(3-fluorophenyl)-3-hydroxypropyl]-4-(4-hydroxyphenyl)azetidin-2-one
Molecular Formula	C ₂₄ H ₂₁ F ₂ NO ₃
Molecular Weight	409.43 g/mol
Key Structural Feature	Meta-substitution (3-F) on both aromatic rings (N1 and C3-propyl) distinguishing it from Ezetimibe (Para/4-F). [1]
CAS Registry	Not explicitly assigned in public databases; often listed as Impurity 12 in pharma catalogs.

Retrosynthetic Analysis

The synthesis relies on the convergent assembly of the

-lactam core via a titanium-mediated asymmetric aldol addition. The molecule is disconnected into three primary synthons:

- The Imine Component: Derived from 4-benzyloxybenzaldehyde and 3-fluoroaniline.
- The Chiral Side Chain: Derived from 3-fluorobenzene and glutaric anhydride, activated with a chiral auxiliary.
- The Chiral Auxiliary: (S)-4-Phenyloxazolidin-2-one (Evans Auxiliary).



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Figure 1: Retrosynthetic strategy isolating the 3-fluoro substituted precursors.

Detailed Synthesis Protocol

Step 1: Synthesis of the Side Chain Precursor (Friedel-Crafts Acylation)

This step introduces the first 3-fluorophenyl moiety.

- Reagents: Glutaric anhydride, 3-Fluorobenzene, AlCl_3 .
- Protocol:
 - Suspend AlCl_3 (1.1 eq) in anhydrous dichloromethane (DCM) at 0°C .
 - Add glutaric anhydride (1.0 eq) and stir for 30 min.
 - Dropwise add 3-fluorobenzene (1.0 eq) maintaining temperature $<5^\circ\text{C}$.

- Warm to RT and stir for 4 hours. Quench with ice/HCl.
- Extract with Ethyl Acetate, wash with brine, and dry over Na_2SO_4 .
- Product: 5-(3-fluorophenyl)-5-oxopentanoic acid.

Step 2: Activation with Chiral Auxiliary

- Reagents: 5-(3-fluorophenyl)-5-oxopentanoic acid, Pivaloyl chloride, Et_3N , (S)-4-phenyloxazolidin-2-one, LiCl.
- Protocol:
 - Dissolve the keto-acid in THF/ Et_3N . Cool to -20°C .
 - Add pivaloyl chloride (1.1 eq) to form the mixed anhydride. Stir 1h.
 - Add (S)-4-phenyloxazolidin-2-one (1.0 eq) and LiCl (0.1 eq).
 - Warm to RT and stir overnight.
 - Product: (S)-3-[5-(3-fluorophenyl)-5-oxopentanoyl]-4-phenyloxazolidin-2-one.

Step 3: Imine Formation (The N1-Ring Determinant)

To synthesize the Bis-3-F analog, 3-fluoroaniline is used. (For the mono-analog, use 4-fluoroaniline here).

- Reagents: 4-Benzyloxybenzaldehyde, 3-Fluoroaniline, Isopropanol.
- Protocol:
 - Reflux aldehyde (1.0 eq) and 3-fluoroaniline (1.0 eq) in isopropanol for 2 hours.
 - Cool to crystallize the imine. Filter and dry.
 - Product: N-(4-(benzyloxy)benzylidene)-3-fluoroaniline.

Step 4: Asymmetric Aldol-Cyclization (The "Wu" Step)

This is the critical step establishing the trans-

-lactam stereochemistry (C3/C4).

- Reagents: TiCl_4 , TMEDA (or DIPEA), Imide (Step 2), Imine (Step 3).
- Protocol:
 - Dissolve the Imide (1.0 eq) in anhydrous DCM at -40°C .
 - Add TiCl_4 (1.1 eq) followed by TMEDA (2.5 eq). Stir 1h to form the titanium enolate.
 - Add the Imine (Step 3, 1.0 eq) dropwise. Stir at -40°C for 2-4h.
 - Quench with acetic acid/tartaric acid solution.
 - Intermediate: The open-chain aldol adduct is often cyclized in situ or via a second step using BSA (N,O-Bis(trimethylsilyl)acetamide) and TBAF (tetrabutylammonium fluoride) to close the ring.
 - Product: (3R,4S)-1-(3-fluorophenyl)-3-[3-(3-fluorophenyl)-3-oxopropyl]-4-(4-benzyloxyphenyl)azetidin-2-one.

Step 5: Stereoselective Reduction (CBS Reduction)

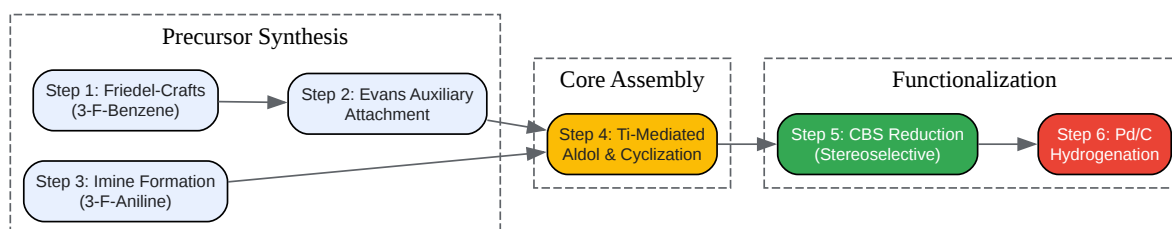
Establishes the stereocenter at the side chain hydroxyl group.

- Reagents: (R)-MeCBS catalyst (Corey-Bakshi-Shibata), $\text{BH}_3\cdot\text{DMS}$.
- Protocol:
 - Dissolve the ketone (Step 4) in dry THF. Add (R)-MeCBS (0.1 eq).
 - Add Borane-dimethylsulfide complex dropwise at -20°C .
 - Quench with MeOH.
 - Product: Benzyl-protected **3'-(3-Fluorophenyl) Ezetimibe**.

Step 6: Global Deprotection

- Reagents: H₂, Pd/C (10%).
- Protocol:
 - Hydrogenate the benzyl ether in Ethanol/EtOAc at 1 atm or 40 psi.
 - Filter catalyst and concentrate.
 - Recrystallize (typically from MeOH/Water or IPA).
 - Final Product: **3'-(3-Fluorophenyl) Ezetimibe**.

Workflow Diagram



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Figure 2: Step-by-step reaction workflow for the Bis-3-fluoro analog.

Characterization & Quality Control

To distinguish the 3'-(3-Fluorophenyl) analog from standard Ezetimibe (4-F, 4-F), Nuclear Magnetic Resonance (NMR) is the primary diagnostic tool. The coupling patterns of the fluorine atoms are distinct.

NMR Comparison Table (Predicted)

Feature	Standard Ezetimibe (4-F, 4-F)	3'-(3-Fluorophenyl) Analog (3-F, 3-F)
¹⁹ F NMR	Two singlets/multiplets (decoupled) typically around -115 to -120 ppm.	Shifts significantly downfield or upfield depending on solvent; distinct meta coupling pattern.
¹ H NMR (Aromatic)	Para-substitution: AA'BB' systems (pseudo-doublets) for both F-phenyl rings.	Meta-substitution: Multiplets (ABCD system). Look for a triplet of doublets or complex multiplet for the proton ortho to F and the chain.
¹ H NMR (N-Aryl)	4-F-Phenyl protons appear as symmetric multiplets.	3-F-Phenyl protons show a distinct singlet-like (isolated) proton at C2 position of the ring.

HPLC Impurity Profiling

- Column: Chiralcel OD-H or C18 (e.g., Zorbax Eclipse XDB).
- Mobile Phase: Acetonitrile : Buffer (pH 4.5) gradient.
- Retention Time (RT): The 3-fluoro analogs typically elute after the 4-fluoro standard on reverse-phase columns due to slightly higher lipophilicity (loss of symmetry/dipole moment changes).
- Limit of Quantitation (LOQ): Must be established < 0.05% if used as an impurity standard.

References

- Simson Pharma. **3'-(3-Fluorophenyl) Ezetimibe** (Impurity 12) Product Data. Simson Pharma Limited. [Link](#)
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- Thiruvengadam, T. K., et al. "Process for the preparation of azetidinones." U.S. Patent 5,886,171, 1999. [Link](#)
- Clader, J. W. "The Discovery of Ezetimibe: A View from Outside the Receptor." Journal of Medicinal Chemistry, 47(1), 1-9, 2004. [Link](#)
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